

Introduction: The Strategic Importance of 2-Chloro-6-iodopyrazine in Synthesis

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Compound of Interest

Compound Name: 2-Chloro-6-iodopyrazine

Cat. No.: B3024086

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2-Chloro-6-iodopyrazine is a disubstituted pyrazine derivative that serves as a highly versatile and valuable building block in modern organic synthesis. The pyrazine core is a common motif in numerous biologically active compounds, including approved pharmaceuticals[1]. The strategic placement of two different halogen atoms—chlorine and iodine—on the pyrazine ring imparts differential reactivity, allowing for selective, stepwise functionalization. This attribute makes it an indispensable tool for researchers, particularly in the fields of medicinal chemistry and drug discovery, enabling the efficient construction of complex molecular architectures[2][3]. This guide provides a comprehensive overview of its chemical properties, a representative synthetic protocol, methods for characterization, and its applications as a key intermediate.

Physicochemical and Structural Properties

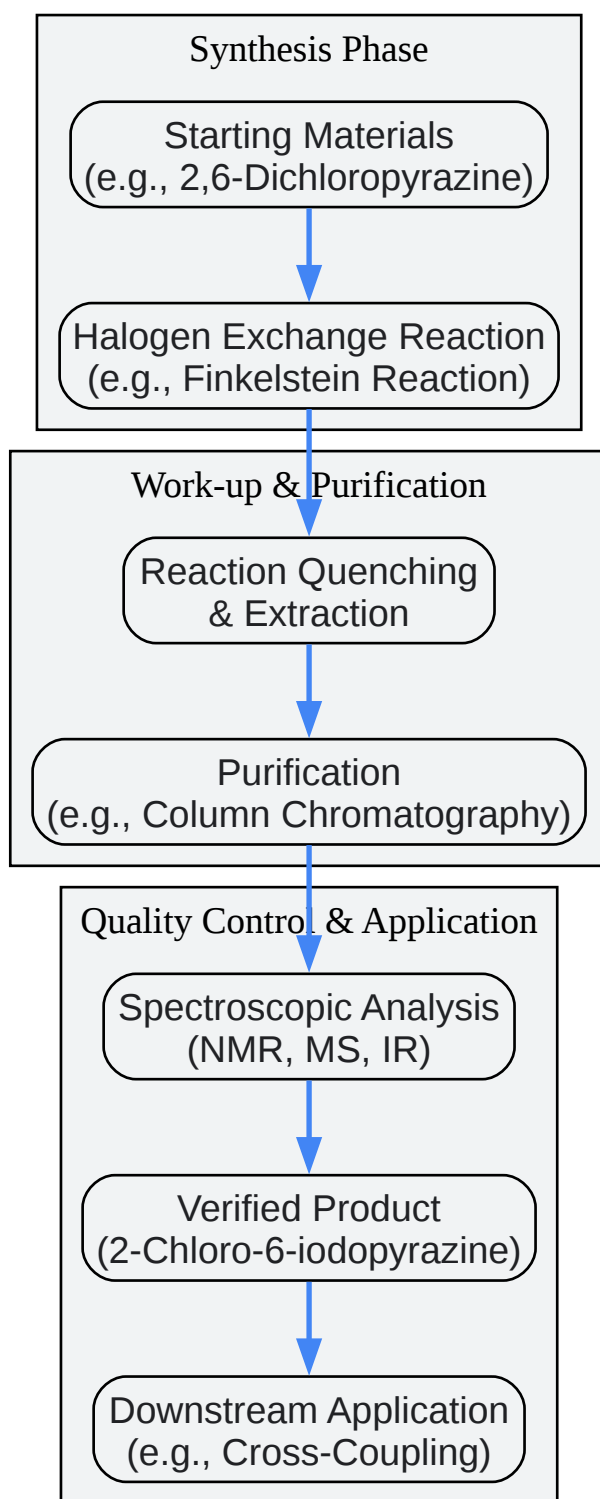
The fundamental properties of **2-Chloro-6-iodopyrazine** are crucial for its handling, storage, and application in synthetic chemistry. Its identity is defined by a unique combination of molecular formula, weight, and registry numbers.

Property	Value	Source
Molecular Formula	C ₄ H ₂ ClIN ₂	[2] [4]
Molecular Weight	240.43 g/mol	[2] [4]
Monoisotopic Mass	239.89513 Da	[5]
CAS Number	120531-35-3	[2] [4]
Predicted Boiling Point	252.6 ± 35.0 °C	[2]
Predicted Density	2.187 ± 0.06 g/cm ³	[2]
Appearance	Solid (Typical)	
InChI Key	OVZLLWLBKKQGKP-UHFFFAOYSA-N	[5]
SMILES	<chem>C1=C(N=C(C=N1)I)Cl</chem>	[5]

Storage and Handling: **2-Chloro-6-iodopyrazine** should be stored in a tightly closed container in a dry, cool, and well-ventilated place, ideally under an inert atmosphere and protected from light[\[2\]](#). Standard safety protocols for handling halogenated organic compounds should be followed.

Synthesis and Purification Workflow

The synthesis of functionalized pyrazines often involves multi-step sequences. While numerous specific pathways can be envisioned, a general workflow encompasses synthesis, isolation, and purification, followed by rigorous characterization to ensure quality for subsequent applications.



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